

L-Iditol-d8 supplier and purchasing information

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Compound of Interest

Compound Name: L-Iditol-d8

Cat. No.: B13424347

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L-Iditol-d8: A Technical Guide for Researchers

For researchers, scientists, and drug development professionals, this guide provides an in-depth overview of **L-Iditol-d8**, a deuterated form of L-Iditol, including supplier and purchasing information, its role in metabolic pathways, and a generalized experimental workflow for its use as a metabolic tracer.

Introduction

L-Iditol is a sugar alcohol, and its deuterated isotopologue, **L-Iditol-d8**, serves as a valuable tool in metabolic research. The stable, non-radioactive isotopes of deuterium in **L-Iditol-d8** make it an ideal tracer for studying the flux through metabolic pathways using mass spectrometry and nuclear magnetic resonance (NMR) spectroscopy. Its primary application lies in elucidating the activity of L-iditol 2-dehydrogenase and its role in fructose metabolism.

Supplier and Purchasing Information

Acquiring high-quality **L-Iditol-d8** is crucial for reliable experimental outcomes. The following table summarizes purchasing information from a key supplier. Please note that pricing and availability are subject to change and direct inquiry with the supplier is recommended.

Supplier	Product Name	Catalog Number	Purity	Available Quantities
LGC Standards	L-Iditol-d8	TRC-I175002	Not specified	50 mg, 100 mg

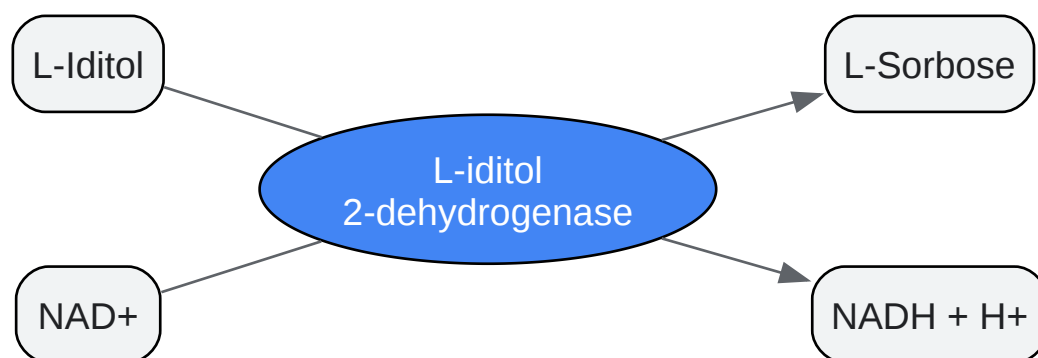
For comparative purposes, information for the non-deuterated form, L-Iditol, is provided below from various suppliers.

Supplier	Product Name	Catalog Number	Purity	Available Quantities	Price (USD)
Sigma-Aldrich	L-Iditol	I6035	≥98% (GC)	100MG	\$94.35
Smolecule	L-Iditol	S530405	>98%	In Stock	Contact for pricing
Chem-Impex	L-Iditol	01578	≥ 98% (GC)	25MG, 100MG, 250MG, 1G	Starting from \$51.18
Simson Pharma	L-Iditol	Not specified	High Quality	Contact for details	Contact for pricing

Metabolic Pathway of L-Iditol

L-Iditol is a key substrate for the enzyme L-iditol 2-dehydrogenase (EC 1.1.1.14), which plays a role in fructose and mannose metabolism.^{[1][2]} This enzyme catalyzes the reversible oxidation of L-iditol to L-sorbose, with NAD⁺ as the coenzyme.^{[1][3][4]}

The following diagram illustrates the enzymatic conversion of L-Iditol.



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Caption: Enzymatic conversion of L-Iditol to L-Sorbose.

Experimental Protocol: L-Iditol-d8 as a Metabolic Tracer

While a specific, detailed experimental protocol for **L-Iditol-d8** was not found in the public domain, a generalized workflow for its use as a metabolic tracer in cell culture is outlined below. This protocol is based on standard methodologies for stable isotope tracing studies.

Objective: To quantify the metabolic flux through the L-iditol 2-dehydrogenase pathway.

Materials:

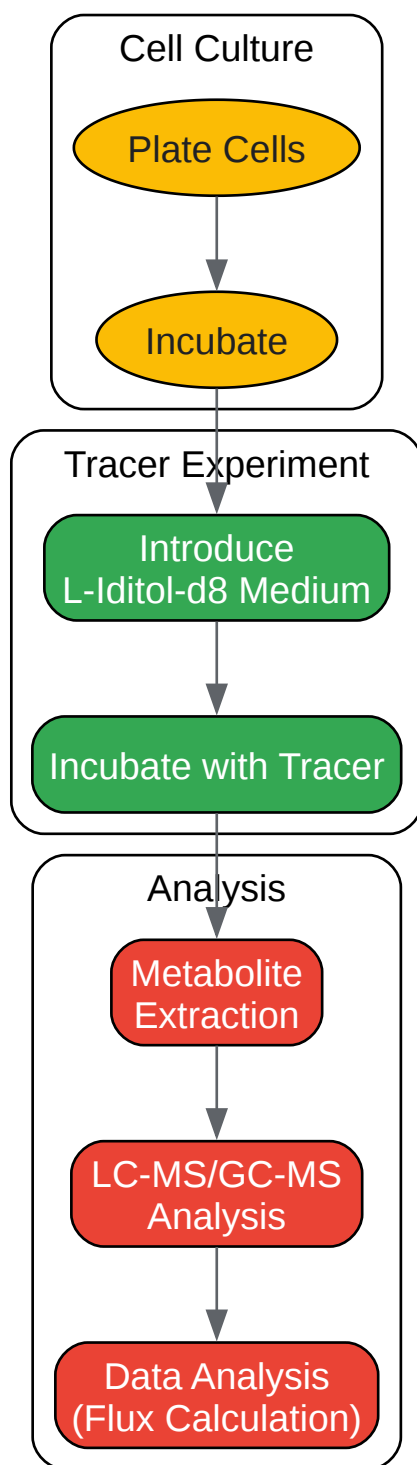
- **L-Iditol-d8**
- Cell culture medium
- Cultured cells of interest
- Phosphate-buffered saline (PBS)
- Extraction solvent (e.g., 80% methanol)
- Liquid chromatography-mass spectrometry (LC-MS) or gas chromatography-mass spectrometry (GC-MS) system

Methodology:

- Cell Culture: Plate and culture cells to the desired confluency.
- Tracer Introduction: Replace the standard culture medium with a medium containing a known concentration of **L-Iditol-d8**.
- Incubation: Incubate the cells with the tracer for a predetermined period to allow for cellular uptake and metabolism.
- Metabolite Extraction:
 - Aspirate the medium and wash the cells with ice-cold PBS.

- Add ice-cold extraction solvent to the cells.
- Scrape the cells and collect the cell lysate.
- Centrifuge the lysate to pellet cellular debris.
- Collect the supernatant containing the metabolites.
- Sample Analysis: Analyze the extracted metabolites using LC-MS or GC-MS to detect and quantify **L-Iditol-d8** and its downstream metabolic products, such as deuterated L-sorbose.
- Data Analysis: Determine the isotopic enrichment in the metabolic intermediates to calculate the metabolic flux through the pathway.

The following diagram illustrates the general experimental workflow.



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Caption: General workflow for a metabolic tracer experiment.

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References

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- 2. What does l-iditol 2-dehydrogenase mean? [definitions.net]
- 3. L-iditol 2-dehydrogenase (NAD⁺) activity | SGD [yeastgenome.org]
- 4. EC 1.1.1.14 [iubmb.qmul.ac.uk]
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